

An In-depth Technical Guide to Ethyl 4-bromo-2-methylbutanoate

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Compound of Interest

Compound Name: Ethyl 4-bromo-2-methylbutanoate

Cat. No.: B1610555

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This technical guide provides a comprehensive overview of **Ethyl 4-bromo-2-methylbutanoate**, a key building block in organic synthesis with significant potential in pharmaceutical development. This document details its chemical and physical properties, outlines a proposed synthetic protocol, and explores its role in the development of novel antibacterial agents through the inhibition of the LpxC enzyme in the lipid A biosynthesis pathway.

Core Properties of Ethyl 4-bromo-2-methylbutanoate

Ethyl 4-bromo-2-methylbutanoate is a functionalized ester that serves as a versatile intermediate in the synthesis of more complex molecules. Its bifunctional nature, possessing both an ester group and a reactive bromine atom, allows for a variety of chemical transformations.

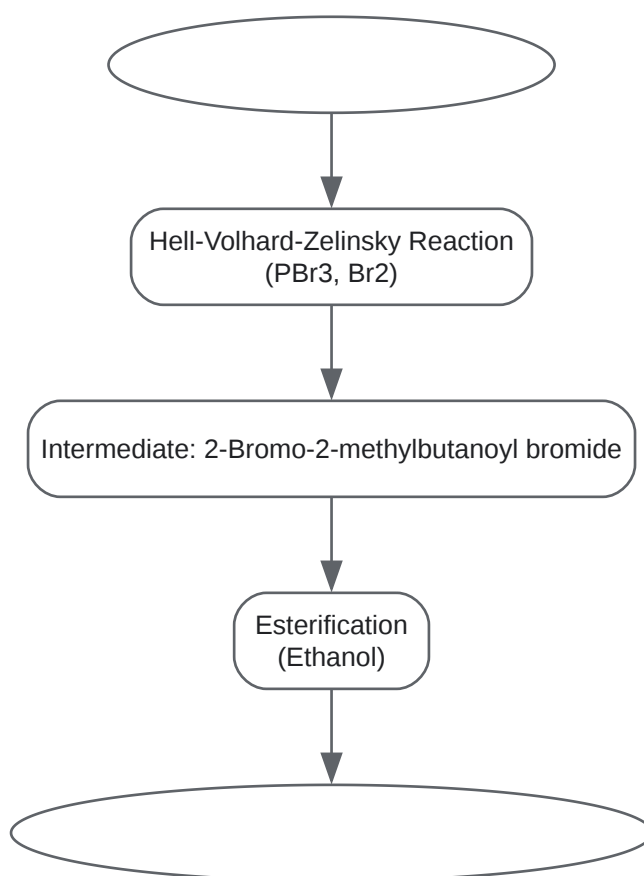
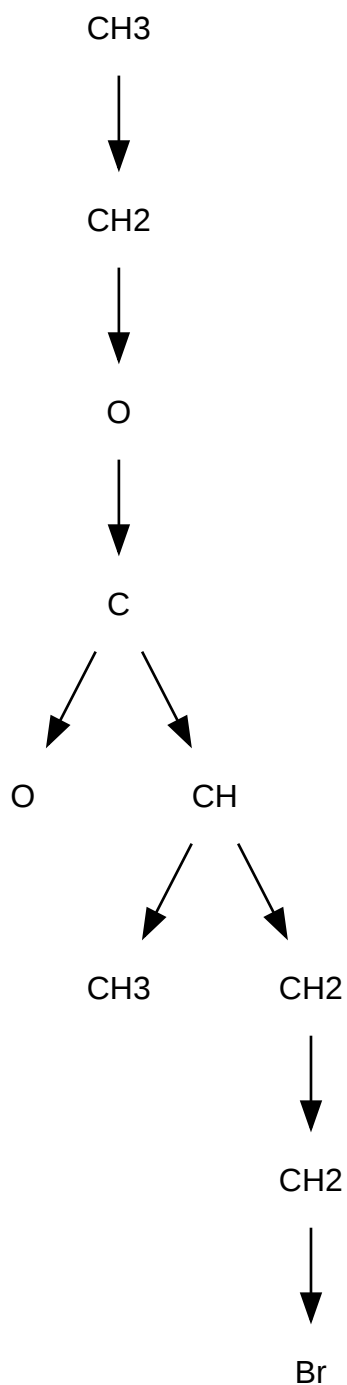
Quantitative Data Summary

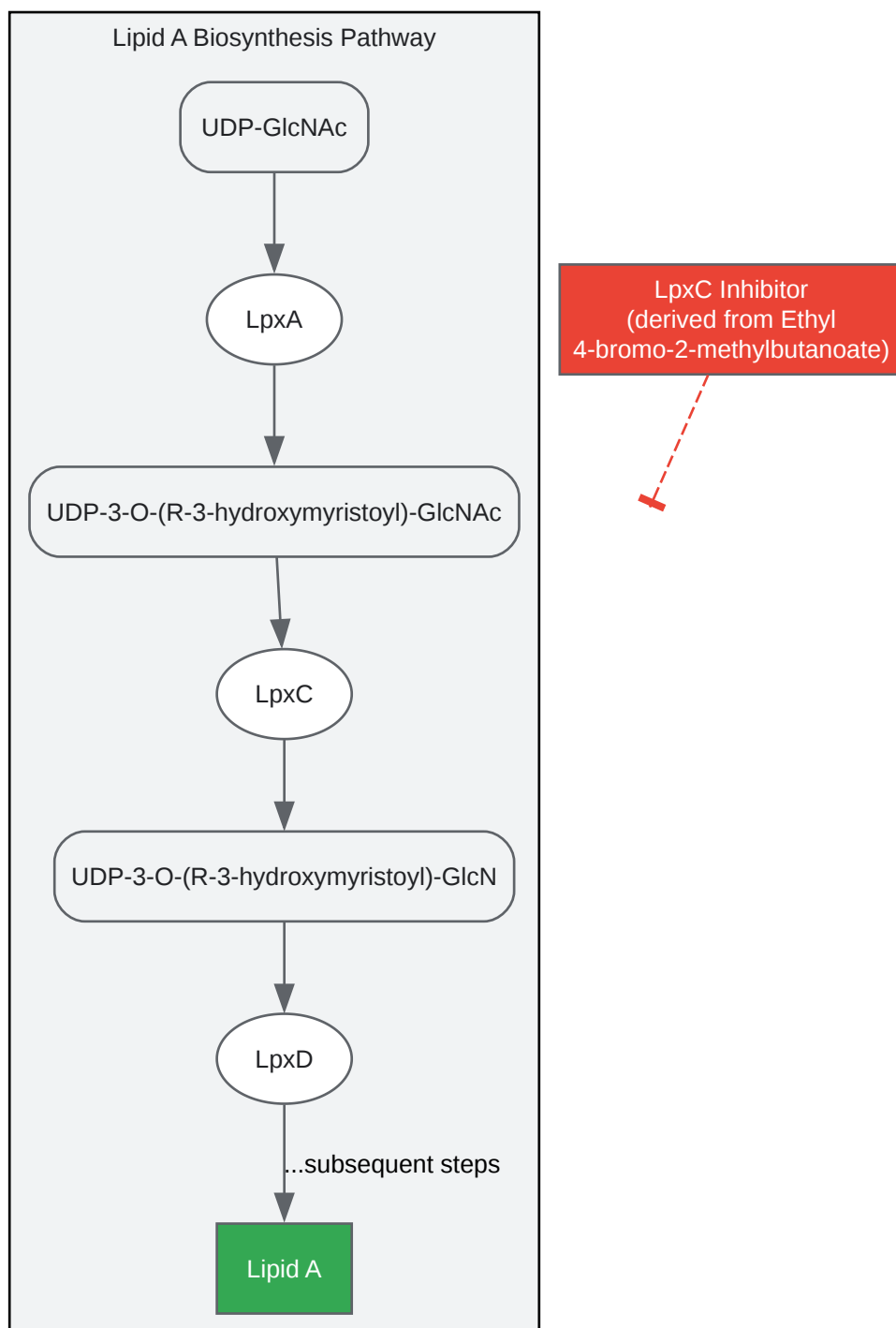
The key physicochemical properties of **Ethyl 4-bromo-2-methylbutanoate** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	209.08 g/mol	[1]
Molecular Formula	C ₇ H ₁₃ BrO ₂	[1]
CAS Number	2213-09-4	[1]
IUPAC Name	ethyl 4-bromo-2-methylbutanoate	[1]
Canonical SMILES	CCOC(=O)C(C)CCBr	[1]
InChI Key	FYLONIWABFGHJB-UHFFFAOYSA-N	[1]
Predicted Density	1.3±0.1 g/cm ³	
Predicted Boiling Point	212.0±23.0 °C at 760 mmHg	
Predicted Flash Point	107.7±13.0 °C	

Molecular Structure

The two-dimensional structure of **Ethyl 4-bromo-2-methylbutanoate** highlights the ethyl ester group and the bromine atom attached to the butyl chain, with a methyl group at the second carbon position.





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References

- 1. Ethyl 4-bromo-2-methylbutanoate | C₇H₁₃BrO₂ | CID 12780980 - PubChem [pubchem.ncbi.nlm.nih.gov]
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